

GSK690693 solubility issues in cell culture media

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Compound of Interest

Compound Name: GSK 690

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Technical Support Center: GSK690693

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use of GSK690693, a potent pan-Akt inhibitor. This guide addresses common challenges, particularly solubility issues in cell culture media, and provides troubleshooting strategies and detailed experimental protocols.

GSK690693: Key Characteristics

GSK690693 is an ATP-competitive inhibitor of all three Akt isoforms (Akt1, Akt2, and Akt3), key components of the PI3K/Akt signaling pathway that regulates cell survival, proliferation, and metabolism.^{[1][2][3][4]} It also shows activity against other kinases in the AGC family, such as PKA and PKC.^{[1][4]} Due to its hydrophobic nature, GSK690693 is readily soluble in organic solvents like dimethyl sulfoxide (DMSO) but is practically insoluble in water and ethanol.^{[1][5]} This characteristic can lead to challenges when preparing aqueous solutions for cell culture experiments.

Property	Value	Reference
Molecular Weight	425.48 g/mol	[5]
Formula	C ₂₁ H ₂₇ N ₇ O ₃	[5]
Solubility in DMSO	≥ 20 mg/mL (47.01 mM)	[3]
Solubility in Water	Insoluble	[1]
Storage (Powder)	-20°C for up to 3 years	[1][3]
Storage (Stock in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month	[1][3]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing GSK690693 stock solutions?

A1: The recommended solvent is high-purity, anhydrous dimethyl sulfoxide (DMSO).[1][3][6] GSK690693 is highly soluble in DMSO, with reported solubilities of up to 50 mM.[7] Ensure you are using a fresh, unopened bottle of DMSO, as it is hygroscopic and absorbed water can reduce the solubility of the compound.[1]

Q2: My GSK690693 precipitated after I added the DMSO stock to my cell culture medium. What should I do?

A2: Precipitation upon addition to aqueous media is a common issue with hydrophobic compounds. If you observe precipitation, it is best to discard the solution and prepare it again using a modified procedure. Refer to the Troubleshooting Guide and the detailed Experimental Protocol below for techniques to prevent this, such as pre-warming the media and adding the stock solution slowly with gentle mixing.

Q3: What is the maximum concentration of GSK690693 I can use in my cell culture experiments?

A3: The maximum concentration is limited by its solubility in your specific cell culture medium, which is significantly lower than in DMSO. It is highly recommended to perform a solubility test

in your medium before your main experiment. A general guideline is to keep the final DMSO concentration in the culture medium at or below 0.1% to minimize solvent-induced cytotoxicity.

Q4: How should I store the GSK690693 stock solution?

A4: Aliquot the DMSO stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.[2] Store these aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[1][3]

Q5: Can I store GSK690693 diluted in cell culture media?

A5: It is not recommended to store GSK690693 in aqueous solutions, including cell culture media, for more than a day.[6] For best results and to ensure consistent concentrations, prepare fresh working dilutions from your DMSO stock for each experiment.

Experimental Protocols

Protocol 1: Preparation of a 10 mM GSK690693 Stock Solution in DMSO

- Materials:
 - GSK690693 powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Equilibrate the GSK690693 vial to room temperature before opening.
 2. Weigh the desired amount of GSK690693 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, use 4.25 mg of GSK690693 (Molecular Weight = 425.48 g/mol).
 3. Add the appropriate volume of anhydrous DMSO to the powder.

4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath for 5-10 minutes can aid dissolution.[\[4\]](#)
5. Aliquot the stock solution into single-use, sterile tubes and store at -20°C or -80°C.

Protocol 2: Preparation of Working Dilutions in Cell Culture Media

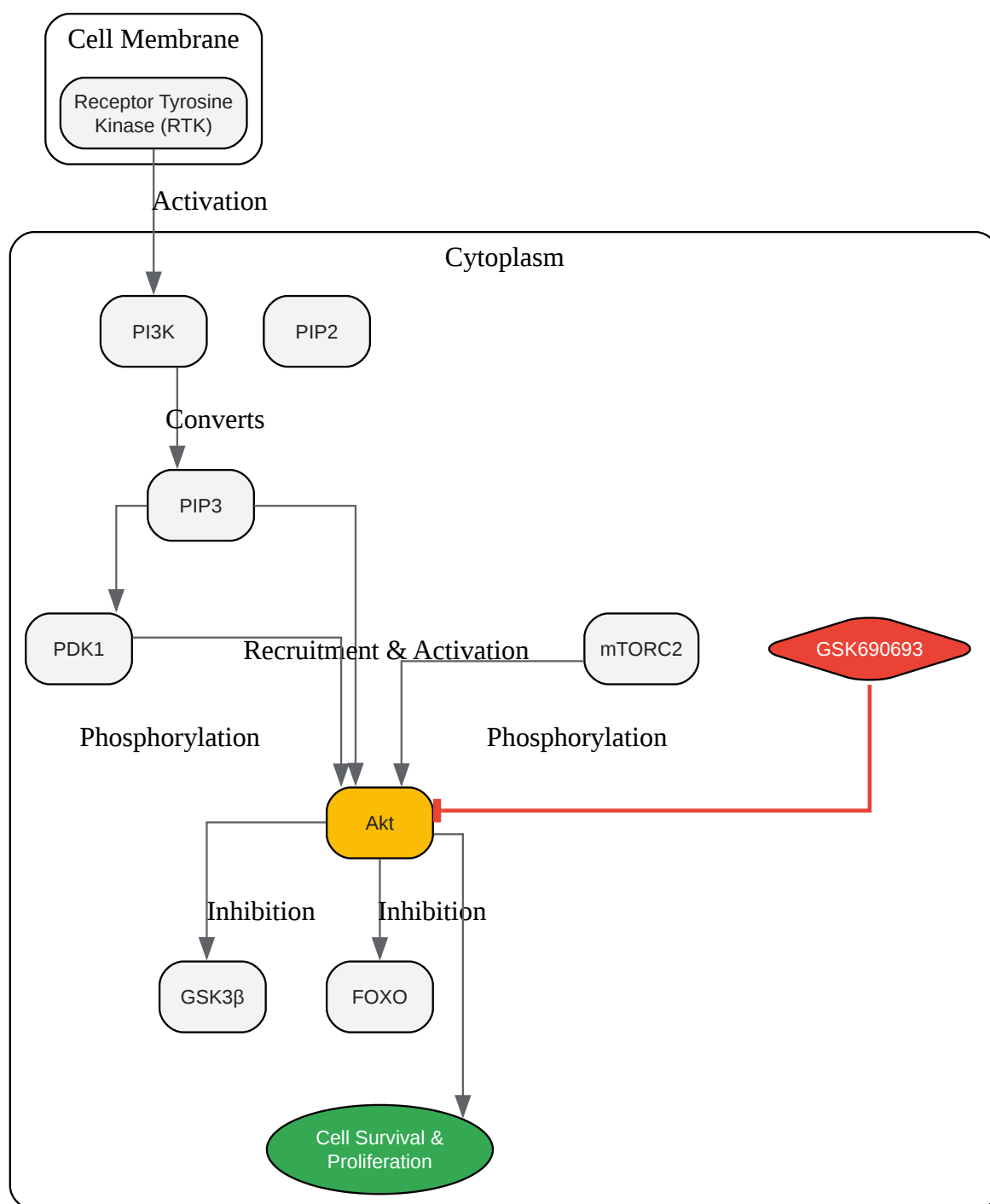
- Materials:
 - 10 mM GSK690693 stock solution in DMSO
 - Sterile cell culture medium (with or without serum, as required by your experiment)
 - Sterile conical tubes
- Procedure:
 1. Pre-warm the cell culture medium to 37°C in a water bath.[\[2\]](#)
 2. Calculate the volume of the 10 mM stock solution needed for your desired final concentration. For example, to prepare 10 mL of a 10 µM working solution, you will need 10 µL of the 10 mM stock. This will result in a final DMSO concentration of 0.1%.
 3. Dispense the pre-warmed medium into a sterile conical tube.
 4. While gently vortexing or swirling the medium, add the calculated volume of the DMSO stock solution drop-by-drop to the medium.[\[8\]](#) This slow addition and constant mixing are crucial to prevent localized high concentrations of the compound, which can cause precipitation.
 5. Visually inspect the solution for any signs of precipitation.
 6. Use the freshly prepared working solution immediately in your cell culture experiments.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation upon dilution in media	<ul style="list-style-type: none">- High final concentration: The desired concentration exceeds the solubility limit in the aqueous medium.- Rapid dilution: Adding the DMSO stock too quickly creates localized high concentrations.- Cold medium: Lower temperatures can decrease the solubility of the compound.	<ul style="list-style-type: none">- Determine the maximum soluble concentration: Perform a serial dilution test in your specific medium to find the highest clear concentration.- Slow down the dilution: Add the DMSO stock dropwise to pre-warmed media while gently vortexing.^[8]- Use pre-warmed media: Ensure your cell culture medium is at 37°C before adding the inhibitor.^[2]
Inconsistent experimental results	<ul style="list-style-type: none">- Incomplete dissolution of stock: The stock solution was not fully dissolved, leading to inaccurate concentrations.- Precipitation in working solution: Fine, unobserved precipitate is altering the effective concentration.- Degradation of the compound: The compound may not be stable in the aqueous medium over the course of the experiment.	<ul style="list-style-type: none">- Ensure complete dissolution of the stock: Visually inspect the stock solution for any particulate matter. If necessary, warm and vortex again.- Microscopic examination: Check your prepared working solution under a microscope for any signs of precipitation before adding it to cells.- Prepare fresh dilutions: Always make fresh working solutions immediately before each experiment.

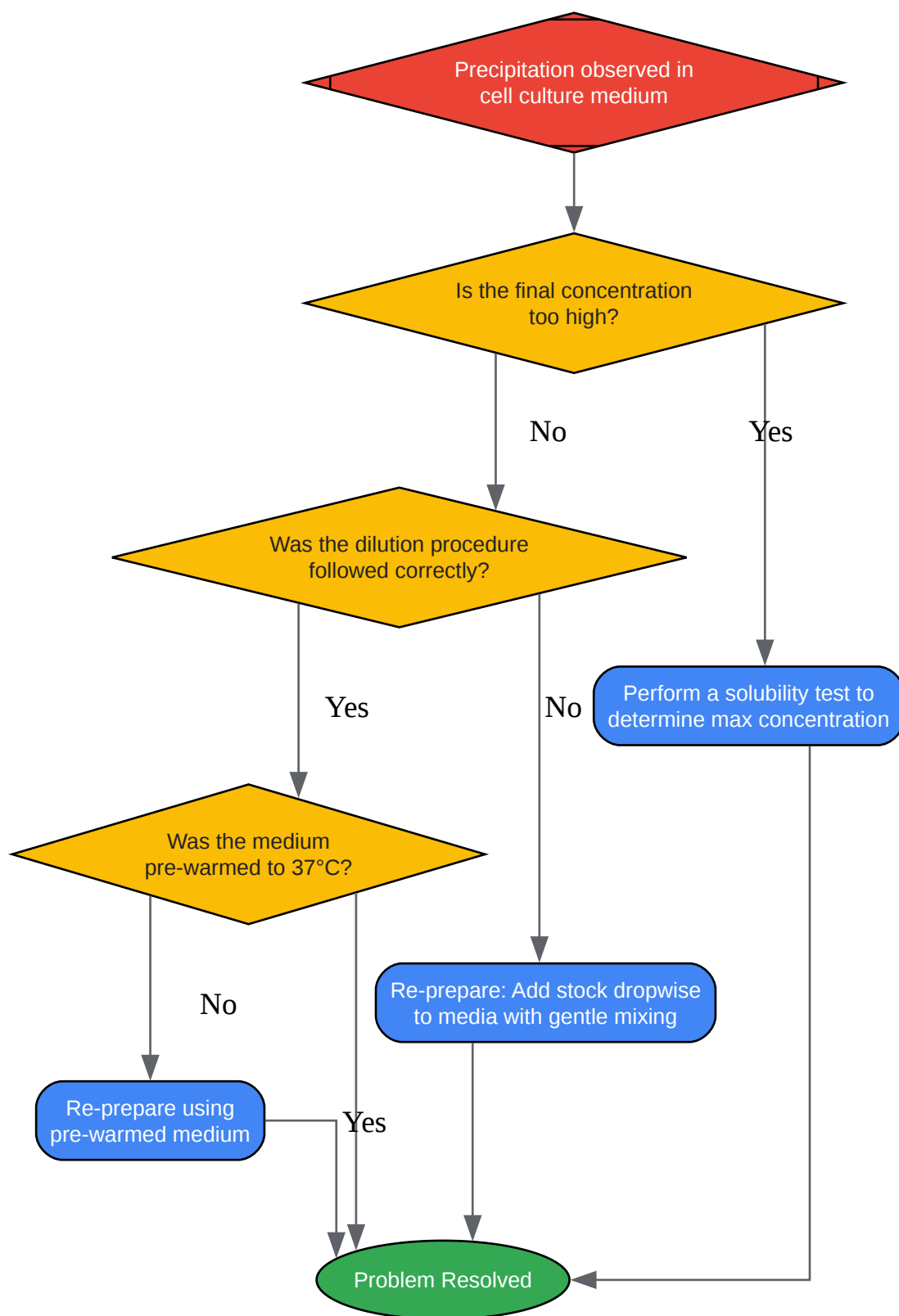
Low or no observed activity	<ul style="list-style-type: none">- Loss of compound due to binding: The hydrophobic compound may adsorb to plastic surfaces (e.g., tubes, plates).- Interaction with serum proteins: Proteins in fetal bovine serum (FBS) can bind to the inhibitor, reducing its bioavailability.	<ul style="list-style-type: none">- Consider using low-protein-binding labware.- Test different serum concentrations: If your experiment allows, try reducing the serum percentage or using serum-free medium to see if the activity increases.
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Visualizations



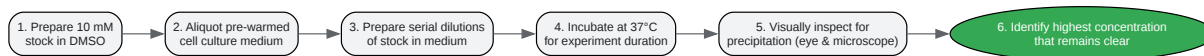
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Caption: PI3K/Akt signaling pathway and the inhibitory action of GSK690693.



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Caption: Troubleshooting workflow for GSK690693 precipitation issues.



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Caption: Experimental workflow to determine max soluble concentration.

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